

Precision Enzymology: FAGLA Extinction Coefficient & Hydrolysis Assay Protocol

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Compound of Interest

Compound Name: *Furylacryloylglycylleucinamide*

CAS No.: 26400-33-9

Cat. No.: B1674288

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Executive Summary

This Application Note details the physicochemical properties and experimental utilization of Furylacryloyl-Glycyl-L-Leucine Amide (FAGLA) as a chromogenic substrate for metalloproteases, specifically Thermolysin (*Bacillus thermoproteolyticus*).

The critical parameter for this assay is the differential molar extinction coefficient (

) at 345 nm. Unlike static absorbance measurements, this assay relies on the decrease in absorbance upon cleavage of the Gly-Leu peptide bond.

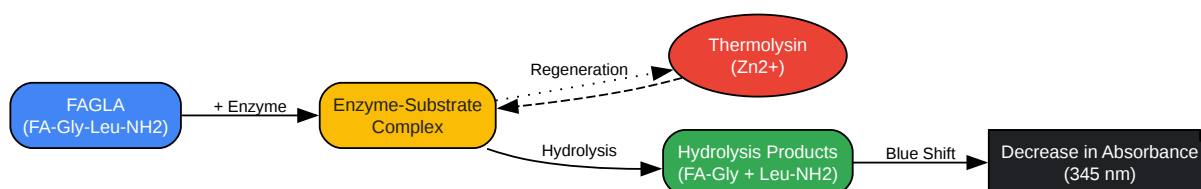
Key Technical Parameter

Parameter	Value	Condition
Wavelength ()	345 nm	UV Region
Differential Extinction Coefficient ()	-310 M cm	pH 7.5, 25°C
Primary Enzyme Target	Thermolysin (EC 3.4.24.[1][2]27)	Zinc-dependent metalloprotease
Assay Type	Continuous Kinetic (Spectrophotometric)	Decrease in Absorbance

Mechanism of Action

The FAGLA assay utilizes the electronic properties of the furylacryloyl (FA) group. The FA group is conjugated to the N-terminus of the dipeptide. The resonance of the FA chromophore is perturbed by the peptide bond. When Thermolysin hydrolyzes the peptide bond between Glycine and Leucine, the electronic environment of the FA group shifts, resulting in a quantifiable decrease in absorbance in the near-UV region (324–345 nm).

Reaction Pathway Diagram



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Figure 1: The catalytic hydrolysis of FAGLA by Thermolysin results in a spectral shift, measurable as a decrease in absorbance at 345 nm.

Detailed Experimental Protocol

Reagent Preparation

Scientific Integrity Note: Thermolysin is a metalloprotease requiring Calcium (

) for structural stability and Zinc (

) for catalysis. Excluding Calcium will result in rapid autolysis and loss of activity.

- Assay Buffer (pH 7.5):
 - Composition: 50 mM HEPES (or Tris-HCl), 10 mM CaCl₂, 4 M NaCl (optional, for high salt variations).
 - Preparation: Dissolve 1.19 g HEPES and 0.147 g CaCl₂ in 90 mL ultrapure water. Adjust pH to 7.5 with NaOH. Bring volume to 100 mL.
- FAGLA Substrate Stock (10 mM):
 - MW: 307.35 g/mol .
 - Preparation: Dissolve 30.7 mg FAGLA in 10 mL of Dimethylformamide (DMF) or DMSO.
 - Storage: Store at -20°C. Stable for 2 weeks.
- Enzyme Solution:
 - Dissolve Thermolysin in cold Assay Buffer to approx 0.1 – 0.5 mg/mL immediately before use. Keep on ice.

Assay Workflow

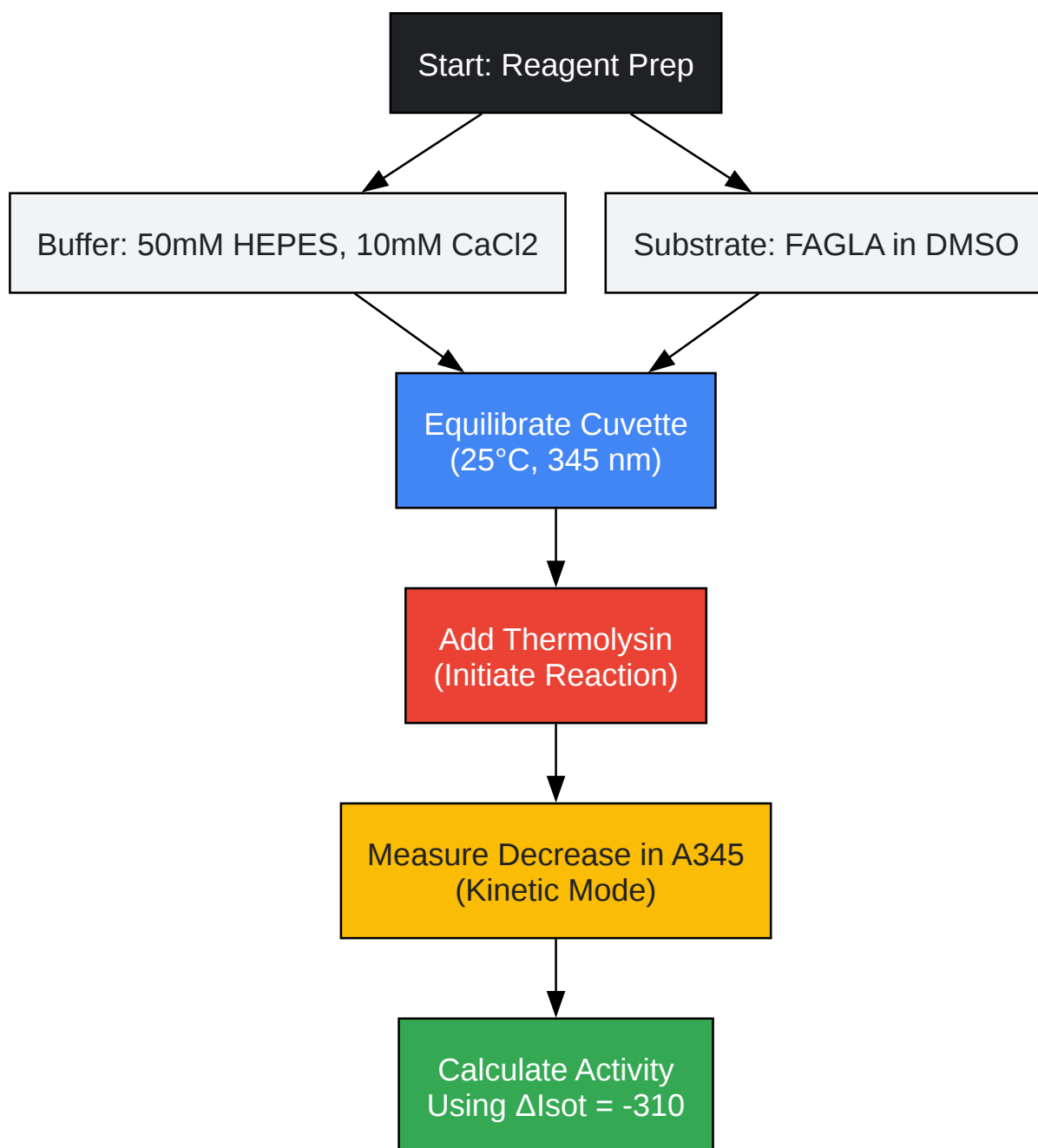
Instrument: UV-Vis Spectrophotometer with temperature control (25°C). Pathlength: 1 cm quartz cuvette.

- Blanking: Zero the spectrophotometer at 345 nm using the Assay Buffer.

- Reaction Setup:
 - Pipette 2.90 mL of Assay Buffer into the cuvette.
 - Add 0.10 mL of FAGLA Stock (Final [S] = 0.33 mM).
 - Mix by inversion and allow to equilibrate to 25°C.
- Initiation:
 - Add 10–50 µL of Enzyme Solution.
 - Immediately mix by inversion (do not vortex vigorously).
- Measurement:
 - Record

continuously for 3–5 minutes.
 - Select the linear portion of the curve (initial velocity).

Workflow Diagram



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Figure 2: Step-by-step workflow for the spectrophotometric determination of Thermolysin activity.

Data Analysis & Calculation

The activity is calculated using the Beer-Lambert Law derived for enzyme kinetics. Since the absorbance decreases, the slope (

) will be negative. Use the absolute value or the negative extinction coefficient to ensure a positive activity value.

Where:

- : Slope of the linear portion of the curve.
- : Total reaction volume (mL) (e.g., 3.0 mL).
- : 0.31 mM

cm

(Note unit conversion from 310 M

to 0.31 mM

if calculating μ moles).[2]

- : Volume of enzyme added (mL).
- : Pathlength (1 cm).

Unit Definition: One Unit (U) hydrolyzes 1.0 μ mole of FAGLA per minute at pH 7.5 and 25°C.

Calculation Example

- Slope: -0.015 Abs/min
- Total Volume: 3.0 mL
- Enzyme Volume: 0.05 mL
- : 0.31 mM

cm

[2]

Troubleshooting & Validation

Issue	Probable Cause	Corrective Action
No Activity	Lack of Calcium	Ensure 10 mM CaCl ₂ is in the buffer. Thermolysin is unstable without it.
Non-linear Rate	Substrate Depletion	Dilute enzyme. Rate should be linear for at least 2 minutes.
Precipitation	FAGLA insolubility	Ensure FAGLA is fully dissolved in DMSO/DMF before adding to buffer. Limit organic solvent <5%.
High Background	Autolysis	Store enzyme on ice; do not freeze-thaw repeatedly.

References

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 - Primary source establishing the [\[2\]](#).
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 - Modern application of the FAGLA assay for mutant analysis.

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Sources

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- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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